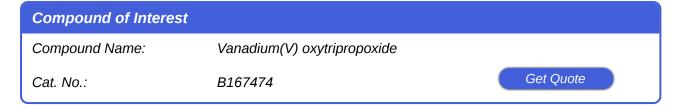


Vanadium(V) Oxytripropoxide: A Technical Guide to Safe Handling and Storage

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive technical information and standardized protocols for the safe handling and storage of **Vanadium(V) oxytripropoxide**. Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the compound. **Vanadium(V) oxytripropoxide** is a flammable, moisture-sensitive, and potentially irritating compound that requires careful management in a laboratory or research setting.

Hazard Identification and Classification

Vanadium(V) oxytripropoxide is classified as a hazardous substance. The primary hazards associated with this compound are summarized in the table below.

Hazard Classification	Description
Flammable Liquid	The liquid and its vapors are flammable.[1]
Skin Corrosion/Irritation	Causes skin irritation.[1][2]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1][2]
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled.[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[1][2]



Physical and Chemical Properties

A summary of the key physical and chemical properties of **Vanadium(V) oxytripropoxide** is provided below. Note that some sources refer to the isomer Vanadium(V) triisopropoxide oxide, which has similar properties.

Property	Value
Molecular Formula	C9H21O4V[3]
Molecular Weight	244.20 g/mol [2]
Appearance	Colorless to yellow-green or gold liquid.[2][4]
Boiling Point	82-83 °C @ 0.25 mmHg
Density	1.076 g/mL at 25 °C
Flash Point	76 °C (168.8 °F) - closed cup
Solubility	Reacts with water.[2]

Handling and Storage Protocols

Strict protocols must be followed for the handling and storage of **Vanadium(V) oxytripropoxide** to minimize risks.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Vanadium(V) oxytripropoxide**:



PPE Category	Specification
Eye and Face Protection	Approved safety glasses with side shields, chemical safety goggles, or a face shield.[5]
Skin Protection	Chemical-resistant gloves and appropriate protective clothing to prevent skin exposure.[1] [5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type A, Brown) should be used if exposure limits are exceeded or if irritation is experienced. [1][5]

Storage Conditions

Proper storage is crucial to maintain the stability and integrity of **Vanadium(V) oxytripropoxide**.

Storage Parameter	Requirement
Temperature	2–8 °C is recommended.[2]
Atmosphere	Store under a dry, inert gas such as nitrogen, with less than 5 ppm of moisture and oxygen.[2]
Container	Keep in the original, tightly closed container in a dry, cool, and well-ventilated place.[1][2][6]
Location	Store in a flammables area, away from heat, sparks, open flames, and other ignition sources. [1][3] The storage area should be locked.[2]
Incompatible Materials	Store away from strong oxidizing agents and water/moisture.[1][2][6]

Handling Procedures



When handling Vanadium(V) oxytripropoxide, the following procedures should be followed:

- Always work in a well-ventilated area, preferably in a chemical fume hood.
- Handle under a dry protective gas.[6]
- Keep the container tightly sealed when not in use.[6]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe vapors or mists.[2]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2]
- Use only non-sparking tools.[1][2]
- Take precautionary measures against static discharge.[1][5]
- Eating, drinking, and smoking are strictly prohibited in the handling area.
- Wash hands thoroughly after handling.[1]

Emergency Procedures

In the event of an emergency, follow these procedures.

First Aid Measures



Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.[5]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[1][5]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][5]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention immediately.[1][5]

Fire Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[5] DO NOT USE WATER OR FOAM.[2]
- Specific Hazards: Flammable liquid and vapor.[1] Containers may explode when heated.[1]
 Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1]
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO2), and heavy metal oxides.[1][5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures



- Personal Precautions: Wear appropriate personal protective equipment. Keep unprotected persons away.[6]
- Environmental Precautions: Do not allow the material to be released to the environment without proper governmental permits.[6]
- Methods for Containment and Cleaning Up:
 - Keep away from ignition sources.[6]
 - Absorb with a liquid-binding material such as sand, diatomite, acid binders, universal binders, or sawdust.[6]
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[1]
 - Ensure adequate ventilation.[6]

Chemical Compatibility and Decomposition

- Incompatible Materials: Strong oxidizing agents.[1][2][5] The compound also reacts with water and moist air.[2]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon oxides (COx) and vanadium oxide fumes.
- Hazardous Polymerization: Hazardous polymerization does not occur.[1][3]
- Hazardous Reactions: None under normal processing.[1][3] However, the material reacts with water or moist air, liberating isopropanol and vanadium oxide gel.[2]

Disposal Considerations

Waste from residues or unused products is classified as hazardous waste.[3] Dispose of the material in accordance with local, state, and federal regulations.[5] Do not reuse empty containers as they may retain product residue and can be hazardous.[2]



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